

Technical Support Center: Managing Air and Moisture Sensitivity of Triphosphine Ligands

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Compound of Interest

Compound Name: Triphosphine

Cat. No.: B1213122

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This technical support center provides comprehensive guidance on the handling, storage, and troubleshooting of air and moisture-sensitive **triphosphine** ligands. Adherence to these protocols is crucial for ensuring experimental reproducibility and success.

Troubleshooting Guide

This section addresses specific issues that may arise during the use of **triphosphine** ligands in your experiments.

Question 1: My reaction is sluggish or has failed completely. How do I know if my **triphosphine** ligand has degraded?

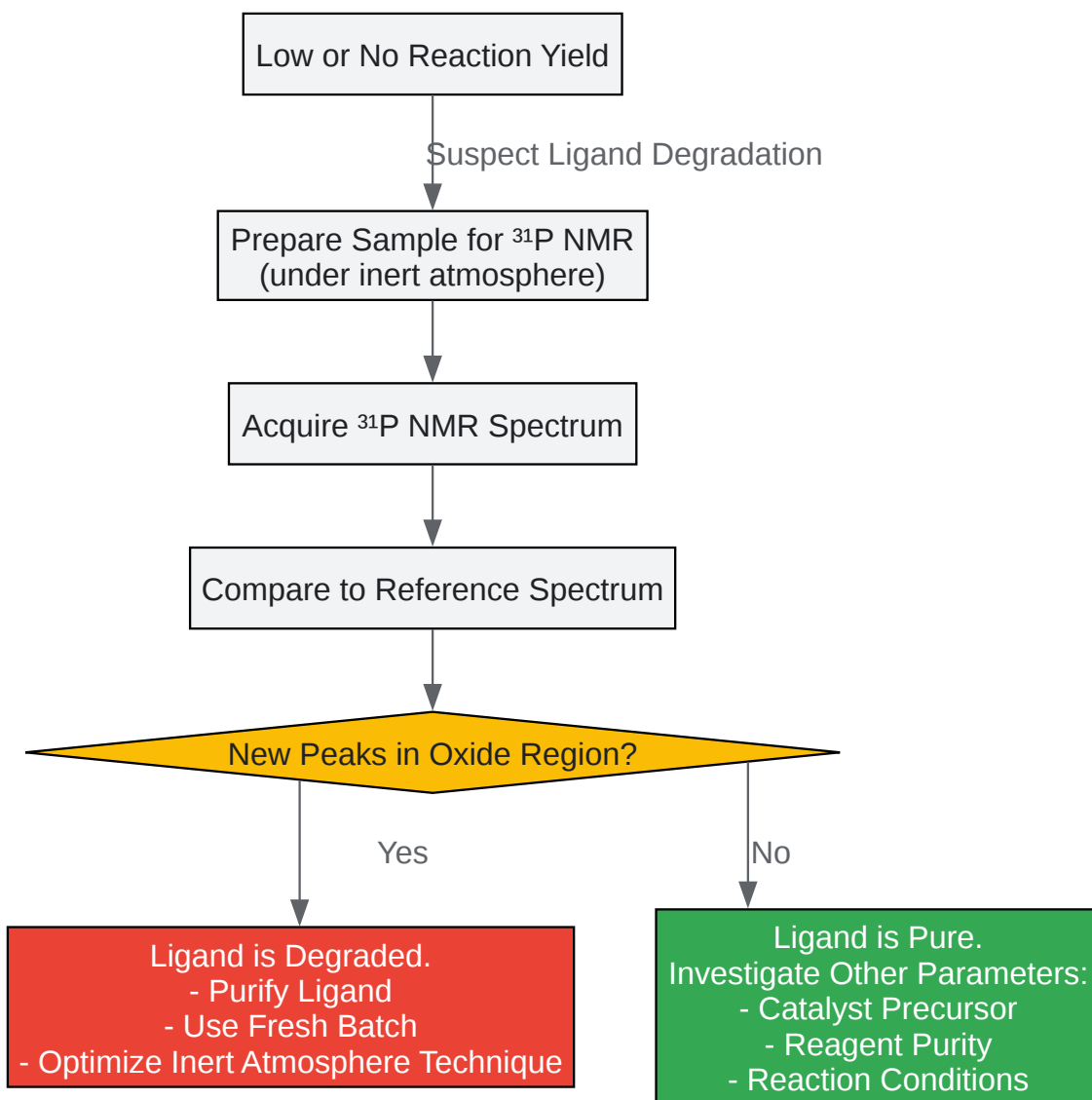
Answer:

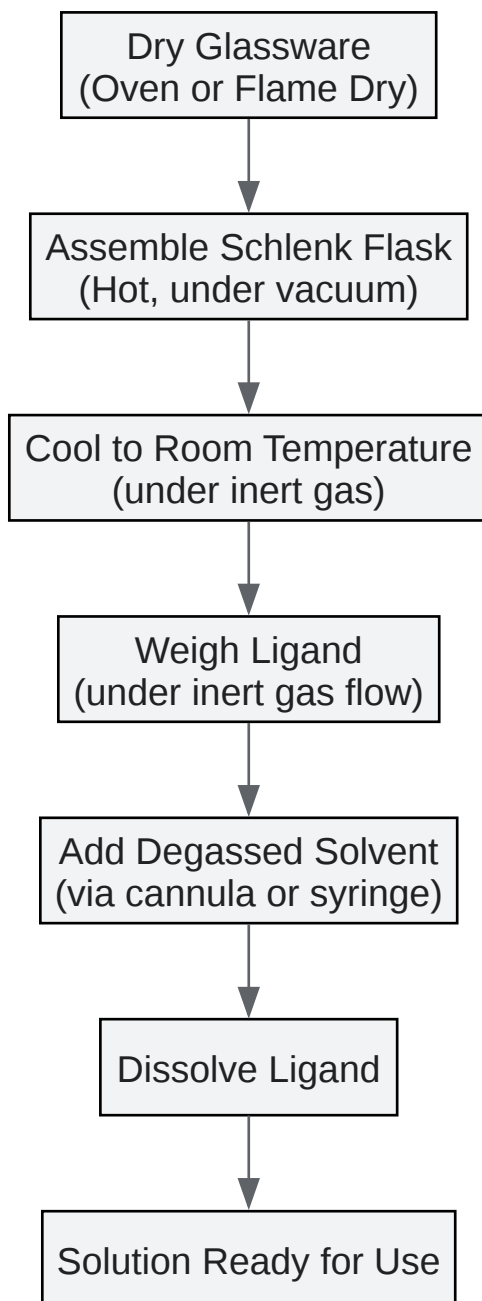
The most common cause of **triphosphine** ligand degradation is oxidation by atmospheric oxygen, which converts the phosphine (P(III)) to the corresponding phosphine oxide (P(V)).^[1] This phosphine oxide can coordinate to the metal center and inhibit catalysis, leading to low or no product formation.^[1]

To determine if your ligand has degraded, the most effective method is ³¹P NMR spectroscopy.^[1]

- Procedure: Prepare a sample of your **tripphosphine** ligand in a deuterated solvent under an inert atmosphere (e.g., in a glovebox) and acquire a ^{31}P NMR spectrum.
- Analysis: Compare the obtained spectrum to a reference spectrum of the pure ligand. The appearance of new signals, typically shifted downfield (to a higher ppm value), is indicative of phosphine oxide formation.

Troubleshooting Workflow for Suspected Ligand Degradation





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References

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